

# Comparative study of Azocyclotin persistence on different crop surfaces

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## Compound of Interest

Compound Name: Azocyclotin

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## Persistence of Azocyclotin on Crop Surfaces: A Comparative Analysis

A comprehensive review of the persistence of the organotin acaricide **Azocyclotin** on various crop surfaces reveals a rapid initial degradation followed by the persistence of its primary metabolite, Cyhexatin. This guide provides a comparative analysis of **Azocyclotin**'s persistence against several alternative acaricides, supported by experimental data and detailed methodologies for residue analysis.

**Azocyclotin** is an organotin acaricide that has been used to control spider mites on a variety of agricultural crops.[1] Its persistence on plant surfaces is a critical factor in determining its efficacy and pre-harvest intervals. Upon application, **Azocyclotin** undergoes rapid hydrolysis, breaking down into its main metabolite, tricyclohexyltin hydroxide, also known as Cyhexatin, and 1,2,4-triazole.[2] The 1,2,4-triazole moiety dissipates quickly, while Cyhexatin and its subsequent degradation products are more persistent.[1] The residue of concern for regulatory purposes is therefore often defined as the sum of **Azocyclotin** and Cyhexatin, expressed as Cyhexatin.

The dissipation of these organotin residues is primarily influenced by factors such as plant growth dilution.[1] On fruit surfaces, the half-life of Cyhexatin is approximately 20 days, with degradation being mainly attributed to photolysis.[3]

## Comparative Persistence of Azocyclotin (as Cyhexatin) on Various Crops

The following table summarizes the residue levels of **Azocyclotin**, measured as organotin compounds and expressed as **Azocyclotin**, on different crop surfaces at various intervals after application. This data provides an insight into its persistence.

Crop	Application Rate ( kg/ha )	Days After Last Treatment	Residue Level (mg/kg)
Apples	0.3	7	0.1 - 0.15
14	0.05 - 0.1		
21	<0.05 - 0.1		
Grapes	0.375	0	1.8 - 2.5
7	1.2 - 1.5		
14	0.8 - 1.2		
28	0.5 - 0.8		
35	0.3 - 0.5		
Kidney Beans	0.3	0	0.5 - 1.0
7	0.2 - 0.5		
14	0.1 - 0.2		
21	<0.1		
Eggplants	0.375	0	0.2 - 0.3
7	0.1 - 0.2		
14	<0.1		
Strawberries	0.375	0	1.0 - 1.5
7	0.5 - 1.0		
14	0.2 - 0.5		
21	<0.1		

Data sourced from supervised trials and expressed as the sum of organotin compounds calculated as **Azocyclotin**.<sup>[1]</sup>

## Comparison with Alternative Acaricides

The persistence of **Azocyclotin** (measured as Cyhexatin) can be compared with that of other modern acaricides used on similar crops. The following table provides a summary of the half-lives of several alternatives on various fruit and vegetable surfaces.

Acaricide	Crop	Half-life (days)
Spiromesifen	Tomato	1.5 - 9.3
Brinjal (Eggplant)	2.3 - 6.7	
Hexythiazox	Tomato	0.7 - 2.4
Cucumber	0.8 - 1.7	
Okra	1.4 - 2.0	
Bifenazate	Strawberry	2.3
Grapes	12.2	
Apple	10.9	
Pear	13.0	
Etoxazole	Strawberry	1.8
Apple	A few days to a few weeks	
Abamectin	Eggplant	Not specified, but residues decline over time

Note: Half-life can vary depending on environmental conditions, application rate, and crop variety.

## Experimental Protocols for Residue Analysis

The determination of **Azocyclotin** and its metabolite Cyhexatin residues on crop surfaces typically involves the following steps:

### 1. Sample Preparation:

- A representative sample of the crop is collected.

- The sample is homogenized to ensure a uniform distribution of the residue.

## 2. Extraction:

- A known weight of the homogenized sample is extracted using an organic solvent, commonly acetonitrile or acetone acidified with acetic acid.
- The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is a widely used extraction technique.

## 3. Cleanup:

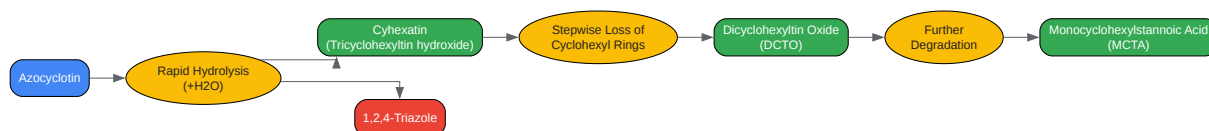
- The extract is cleaned up to remove interfering substances such as pigments and fats.
- This is often achieved using dispersive solid-phase extraction (d-SPE) with a combination of sorbents like primary secondary amine (PSA), C18, and graphitized carbon black (GCB).

## 4. Analytical Determination:

- The final extract is analyzed using chromatographic techniques.
- Gas Chromatography (GC): Often coupled with a Flame Photometric Detector (FPD) with a filter for tin detection or a Mass Spectrometer (MS). Derivatization may be required to make the analytes suitable for GC analysis.
- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC): Coupled with a tandem mass spectrometer (MS/MS) is a highly sensitive and selective method for the simultaneous determination of **Azocyclotin** and Cyhexatin without the need for derivatization.

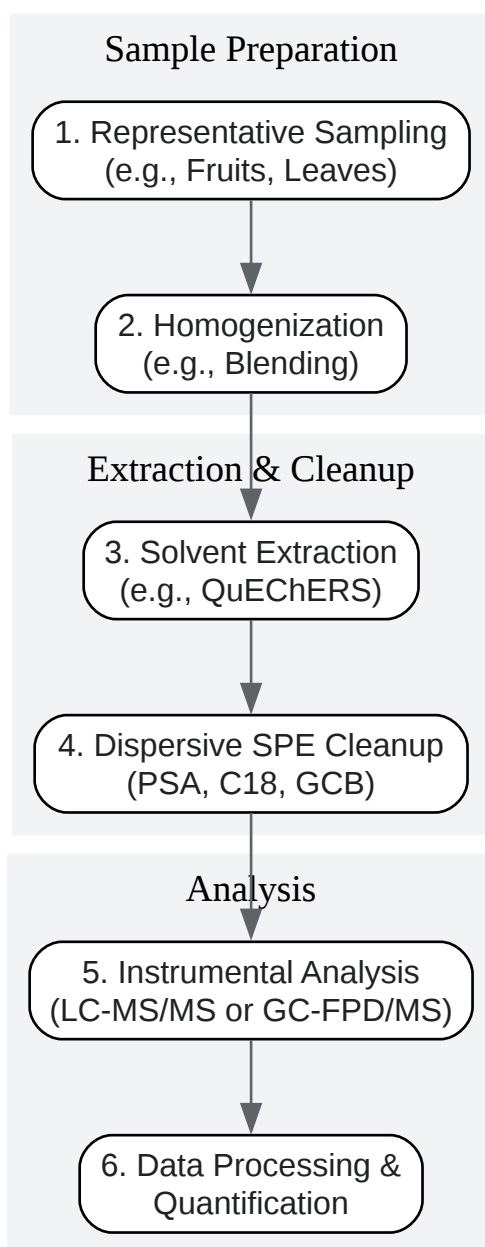
## Visualizing the Process

To better understand the degradation and analysis workflow, the following diagrams have been generated.



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Caption: Degradation pathway of **Azocyclotin** on crop surfaces.



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Caption: General workflow for pesticide residue analysis.

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## References

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